

4-Bromostyrene: A Technical Guide to Commercial Availability, Pricing, and Synthetic Applications

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Compound of Interest

Compound Name: 4-Bromostyrene

Cat. No.: B1200502

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Bromostyrene (CAS No. 2039-82-9) is a halogenated derivative of styrene that serves as a versatile building block in organic synthesis and materials science. Its vinyl group and bromine atom provide reactive sites for a variety of chemical transformations, making it a valuable precursor for the synthesis of polymers, electronic materials, and complex organic molecules. This technical guide provides an in-depth overview of the commercial availability and pricing of **4-bromostyrene**, along with detailed experimental protocols for its application in key synthetic reactions.

Commercial Availability and Pricing

4-Bromostyrene is readily available from a range of chemical suppliers. It is typically sold with a purity of 95-98% and is often stabilized with inhibitors such as 4-tert-butylcatechol (TBC) to prevent polymerization during storage.^{[1][2][3]} The pricing of **4-bromostyrene** varies depending on the supplier, quantity, and purity. Below is a summary of representative pricing from various vendors.

Supplier	Quantity (g)	Purity (%)	Price (USD)	Price per Gram (USD)
Fisher Scientific	5	98	\$70.65	\$14.13
25	98	Contact for Price	-	
100	98	\$677.65	\$6.78	
TCI America	5	>95.0	\$63.25	\$12.65
25	>95.0	\$203.00	\$8.12	
Apollo Scientific	5	98	£15.00 (~\$19)	~\$3.80
25	98	£33.00 (~\$42)	~\$1.68	
100	98	£114.00 (~\$145)	~\$1.45	
Biosynth	25	-	\$900.00	\$36.00
50	-	\$900.00	\$18.00	
100	-	Contact for Price	-	
AccuStandard	1 mL (100 µg/mL in Toluene)	Certified Reference Material	\$20.00	-

Note: Prices are subject to change and may not include shipping and handling fees. Currency conversions are approximate. Please consult the supplier's website for the most current pricing and availability.

Physicochemical Properties

Property	Value
CAS Number	2039-82-9
Molecular Formula	C ₈ H ₇ Br
Molecular Weight	183.05 g/mol [4]
Appearance	Colorless to yellow liquid[5]
Boiling Point	81 °C at 16 mmHg
Refractive Index	1.5915-1.5965 @ 20°C[3]
Solubility	Miscible with ethanol, ether, and benzene.[2]

Key Synthetic Applications and Experimental Protocols

4-Bromostyrene is a valuable monomer and intermediate in several important classes of organic reactions, including polymerization, Heck coupling, and Suzuki coupling.

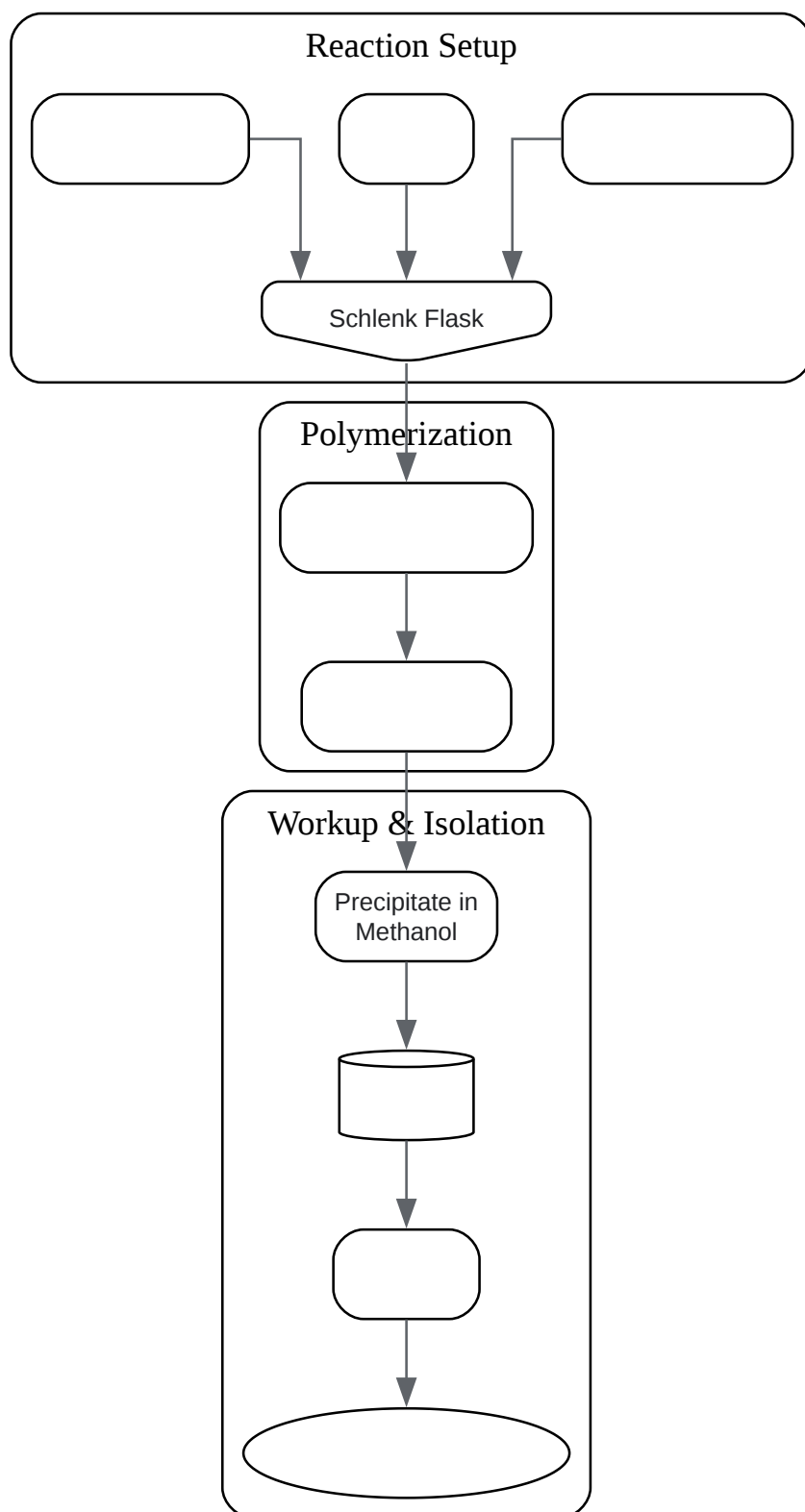
Free Radical Polymerization of 4-Bromostyrene

Poly(**4-bromostyrene**) is a useful polymer intermediate that can be further functionalized. The following is a representative protocol for its synthesis via free radical polymerization.[1]

Experimental Protocol:

- **Monomer Purification:** If necessary, pass **4-bromostyrene** through a column of basic alumina to remove the inhibitor.
- **Reaction Setup:** In a Schlenk flask equipped with a magnetic stir bar, dissolve **4-bromostyrene** (1 equivalent) in anhydrous toluene.
- **Initiator Addition:** Add a free radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide (typically 1-2 mol%).
- **Polymerization:** Degas the solution by three freeze-pump-thaw cycles. Heat the reaction mixture under an inert atmosphere (e.g., nitrogen or argon) at 60-80 °C for 12-24 hours.

- Isolation: Cool the reaction mixture to room temperature and precipitate the polymer by pouring the solution into a large excess of a non-solvent, such as methanol.
- Purification: Collect the polymer by filtration, wash with fresh non-solvent, and dry under vacuum to a constant weight.



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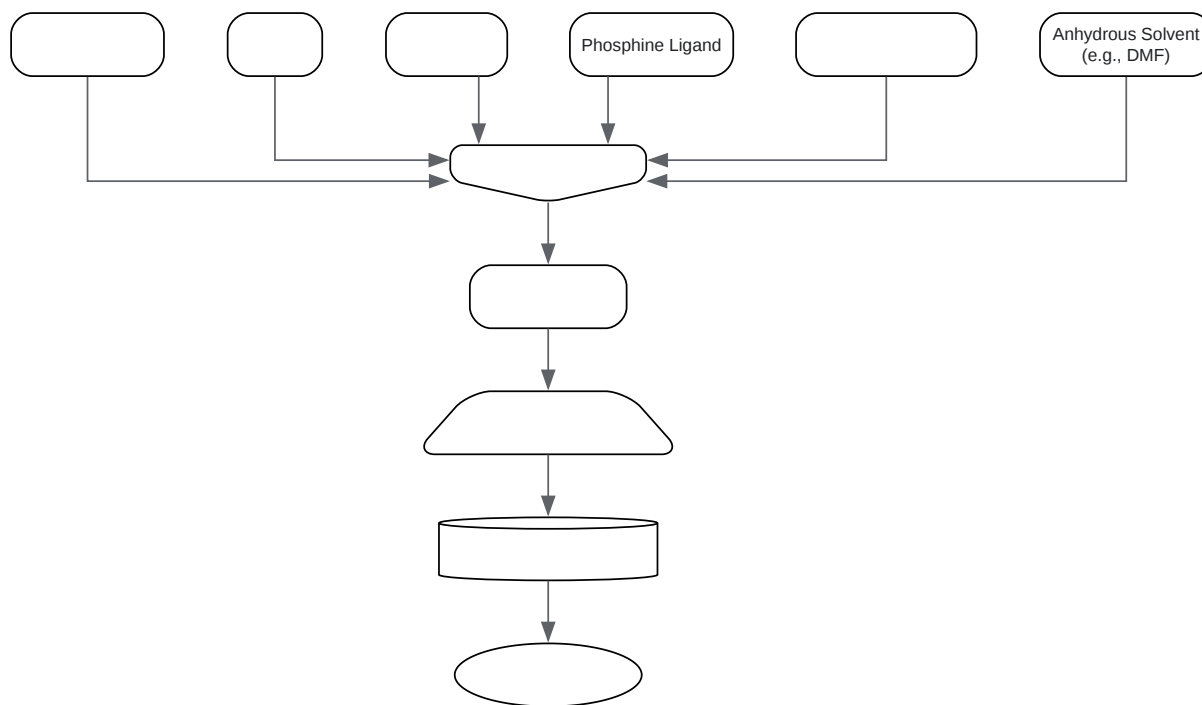
Caption: Workflow for the free radical polymerization of **4-bromostyrene**.

Heck Coupling Reaction

The Heck reaction is a palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide and an alkene. **4-Bromostyrene** can participate as the aryl halide component.

Experimental Protocol:

- **Reaction Setup:** To a flame-dried Schlenk tube, add **4-bromostyrene** (1 equivalent), the alkene coupling partner (1.1-1.5 equivalents), a palladium catalyst (e.g., Pd(OAc)₂, 1-5 mol%), a phosphine ligand (e.g., PPh₃, 2-10 mol%), and a base (e.g., Et₃N, NaOAc, or K₂CO₃, 2-3 equivalents).
- **Solvent Addition:** Add an anhydrous, degassed solvent (e.g., DMF, acetonitrile, or toluene).
- **Reaction:** Stir the mixture under an inert atmosphere at 80-120 °C until the starting material is consumed (monitored by TLC or GC).
- **Workup:** Cool the reaction to room temperature, dilute with a suitable organic solvent (e.g., ethyl acetate), and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.



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Caption: General workflow for a Heck coupling reaction with **4-bromostyrene**.

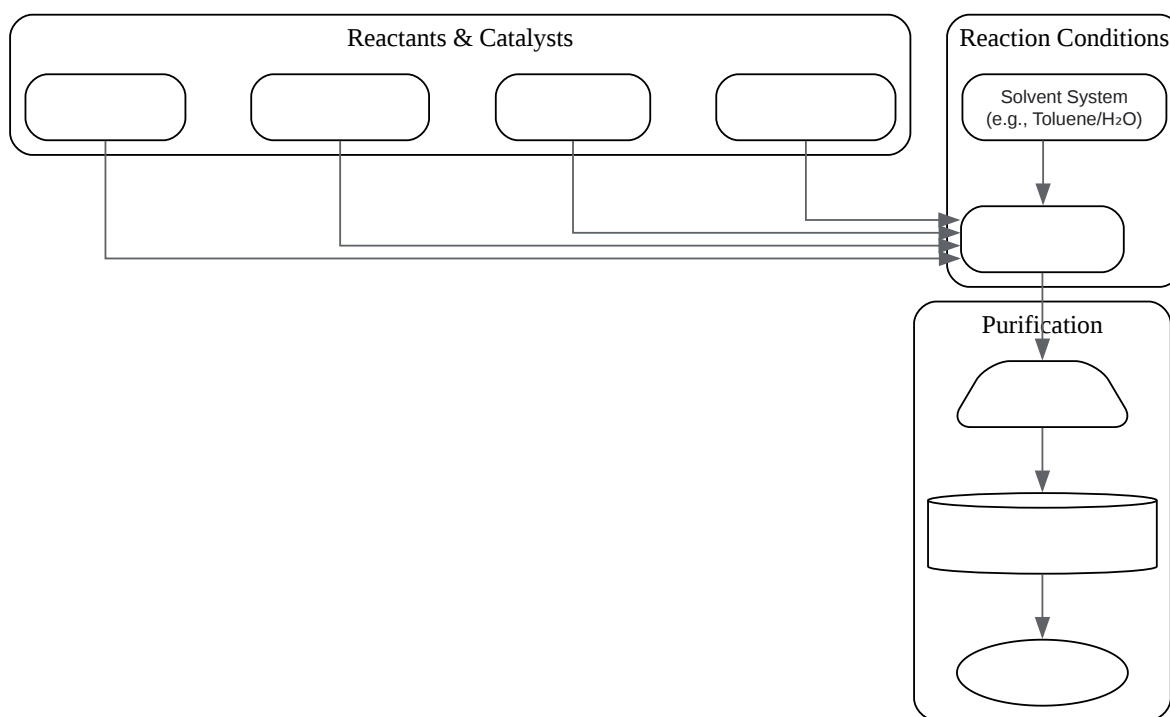
Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling is another powerful palladium-catalyzed cross-coupling reaction that forms a carbon-carbon bond between an organoboron compound and an organohalide.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask, combine **4-bromostyrene** (1 equivalent), a boronic acid or ester (1.1-1.5 equivalents), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%), and a base (e.g., K_2CO_3 , Cs_2CO_3 , or K_3PO_4 , 2-3 equivalents).

- Solvent Addition: Add a solvent system, typically a mixture of an organic solvent (e.g., toluene, dioxane, or DMF) and water.
- Reaction: Heat the mixture under an inert atmosphere at 80-110 °C with vigorous stirring until the reaction is complete.
- Workup: After cooling, dilute the mixture with an organic solvent and water. Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sulfate, and concentrate. Purify the residue by flash chromatography or recrystallization to yield the desired biaryl product.



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Caption: Workflow for a Suzuki-Miyaura coupling reaction using **4-bromostyrene**.

Safety and Handling

4-Bromostyrene is a combustible liquid and should be handled with appropriate safety precautions in a well-ventilated fume hood.[6][7] It is harmful if swallowed and can cause skin and eye irritation.[6] Always consult the Safety Data Sheet (SDS) from the supplier for complete safety and handling information. Store in a cool, dry place away from ignition sources, and ensure the container is tightly sealed.[2]

Conclusion

4-Bromostyrene is a commercially accessible and synthetically valuable compound for researchers and professionals in drug development and materials science. Its utility in polymerization and palladium-catalyzed cross-coupling reactions allows for the construction of a wide array of complex molecular architectures. This guide provides a foundational understanding of its procurement and application, enabling its effective integration into research and development workflows.

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